

Application Notes and Protocols: Cell-Free Protein Synthesis with 3-Iodo-L-Phenylalanine

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Compound of Interest

Compound Name: 3-Iodo-L-Phenylalanine

Cat. No.: B1611771

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the site-specific incorporation of the non-canonical amino acid **3-Iodo-L-Phenylalanine** (3-Iodo-Phe) into proteins using an E. coli-based cell-free protein synthesis (CFPS) system. This powerful technique opens avenues for advanced protein engineering, detailed structural analysis, and the development of novel bioconjugates and therapeutics.

Introduction

Cell-free protein synthesis has emerged as a robust platform for the production of recombinant proteins, offering significant advantages over traditional in-vivo expression systems. The open nature of CFPS allows for the direct addition of non-canonical amino acids, like **3-Iodo-L-Phenylalanine**, to the reaction mixture, enabling their site-specific incorporation into a target protein. This is achieved through the use of an orthogonal translation system (OTS), which consists of an engineered aminoacyl-tRNA synthetase (aaRS) and its cognate suppressor tRNA. The aaRS specifically charges the suppressor tRNA with 3-Iodo-Phe, which then delivers it to the ribosome in response to a unique codon, typically an amber stop codon (UAG), engineered into the gene of interest.

The incorporation of 3-Iodo-Phe provides a versatile chemical handle for a variety of downstream applications. The iodine atom can be used for X-ray crystallography to solve protein structures through single-wavelength anomalous dispersion (SAD) phasing. Furthermore, the carbon-iodine bond is a key functional group for palladium-catalyzed cross-

coupling reactions, such as the Suzuki-Miyaura coupling, allowing for the site-specific installation of a wide range of moieties to the protein.

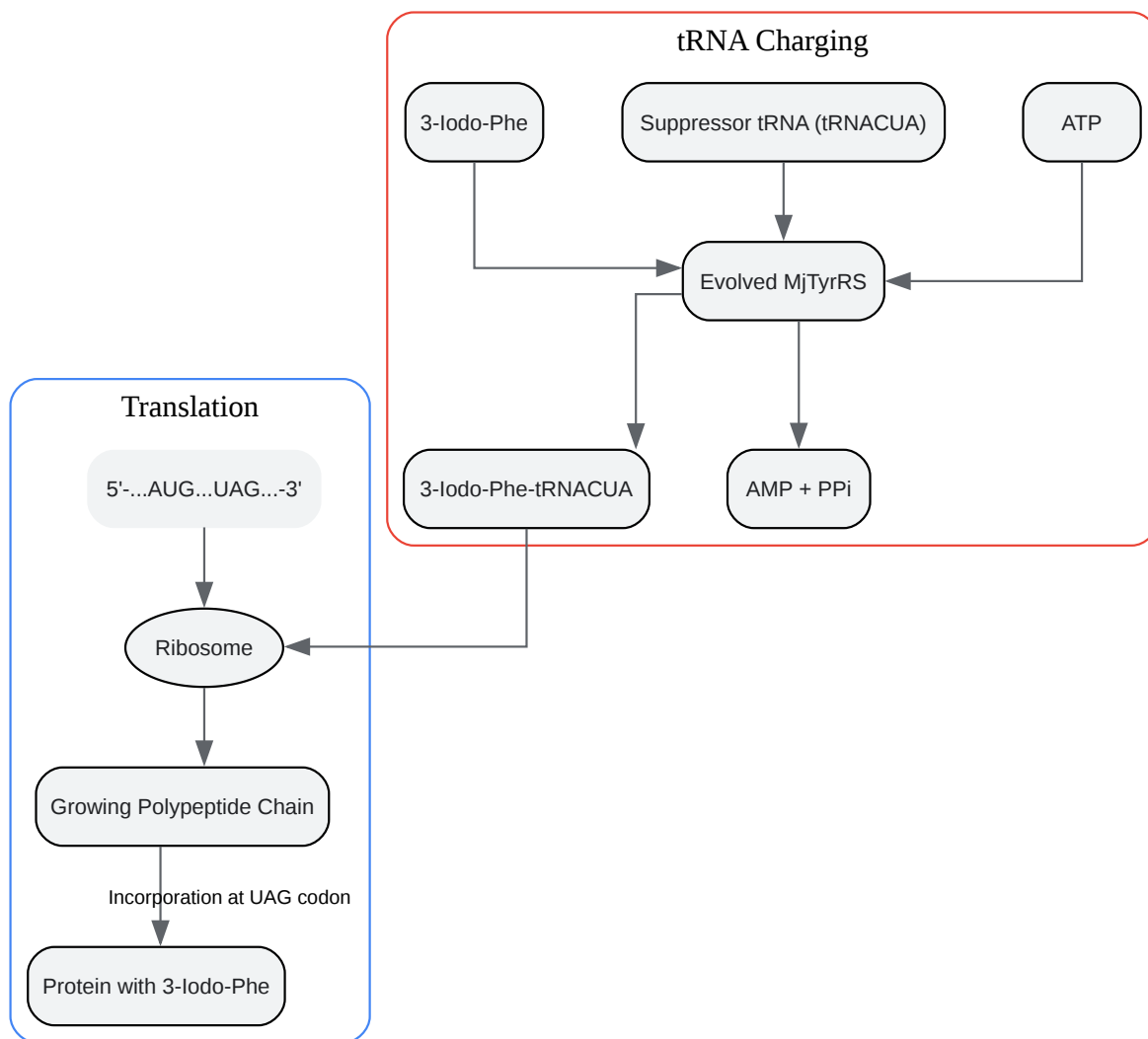
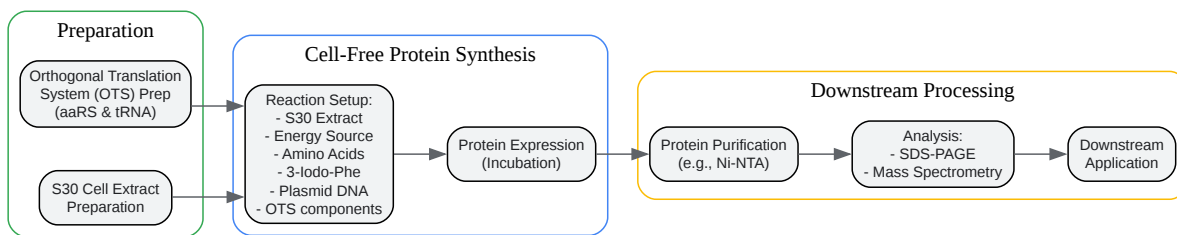
Key Applications

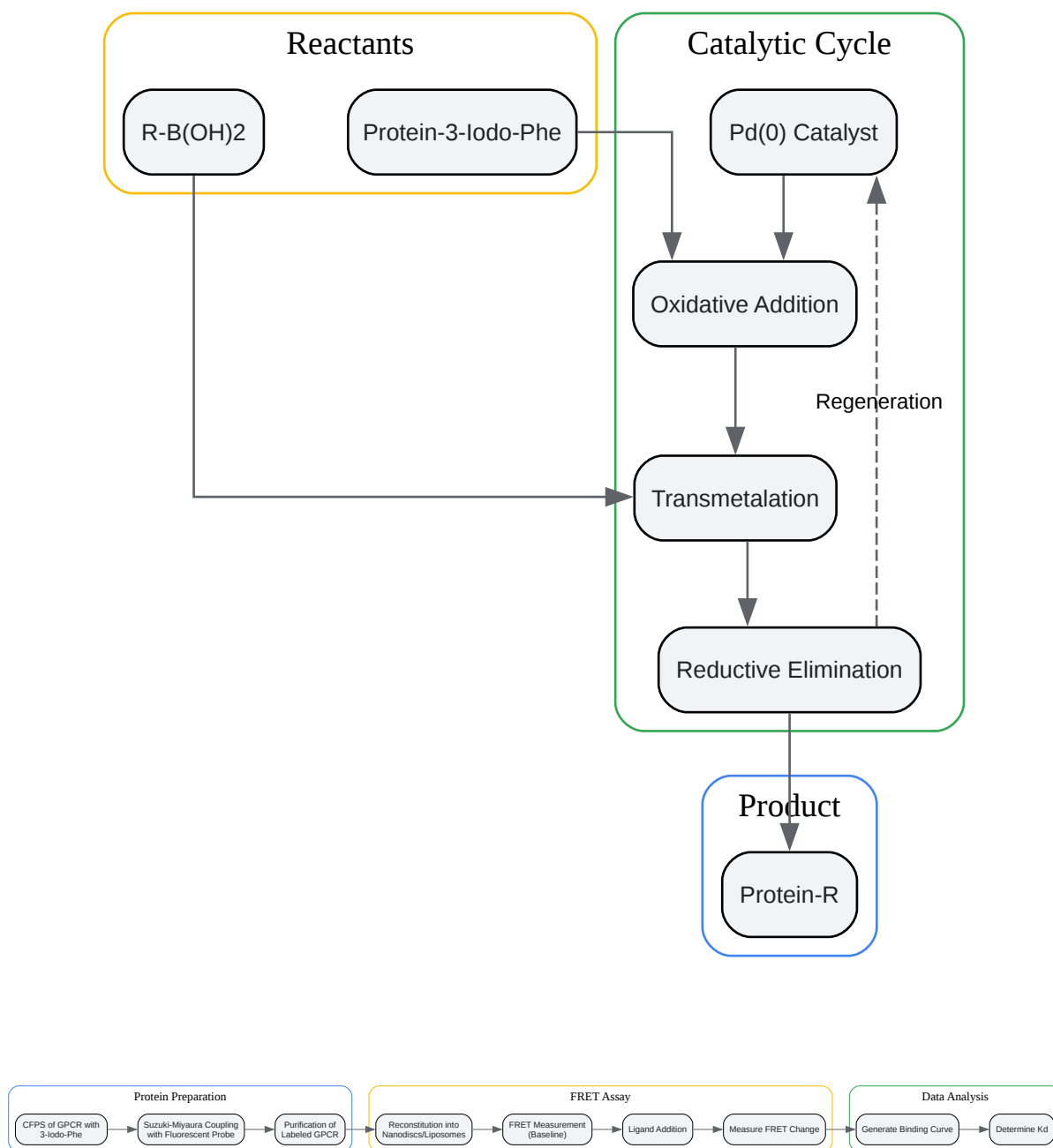
- **Structural Biology:** The introduction of an iodine atom facilitates the determination of protein crystal structures.
- **Bioconjugation and Drug Development:** The iodo-group serves as a reactive handle for site-specific protein modification, including the attachment of small molecules, polymers, or payloads for antibody-drug conjugates (ADCs).
- **Protein Engineering:** Enables the creation of proteins with novel functionalities and biophysical properties.
- **Probing Protein-Protein Interactions:** Can be used to introduce photo-crosslinkers or other probes to study molecular interactions.

Experimental Protocols

Overview of the Experimental Workflow

The overall process involves the preparation of an S30 cell extract, the setup of the CFPS reaction with the orthogonal translation system components and the gene of interest, protein expression, and subsequent purification and analysis.





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